

Technical Support Center: Minimizing Off-Target Effects of Hsp90 Inhibitors

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	17-Amino Geldanamycin-	
	13C,15N2	
Cat. No.:	B13720965	Get Quote

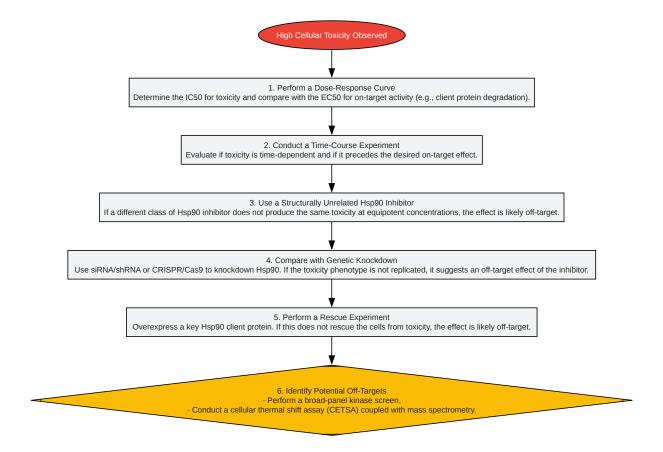
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals identify and minimize the off-target effects of Heat Shock Protein 90 (Hsp90) inhibitors in their experiments.

Troubleshooting Guides Issue: High Cellular Toxicity Observed at Expected Efficacious Concentrations

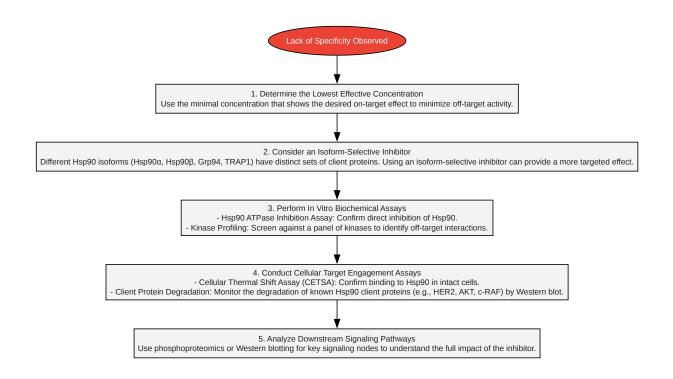
Possible Cause: The observed toxicity may be a result of off-target effects rather than on-target Hsp90 inhibition.

Troubleshooting Workflow:

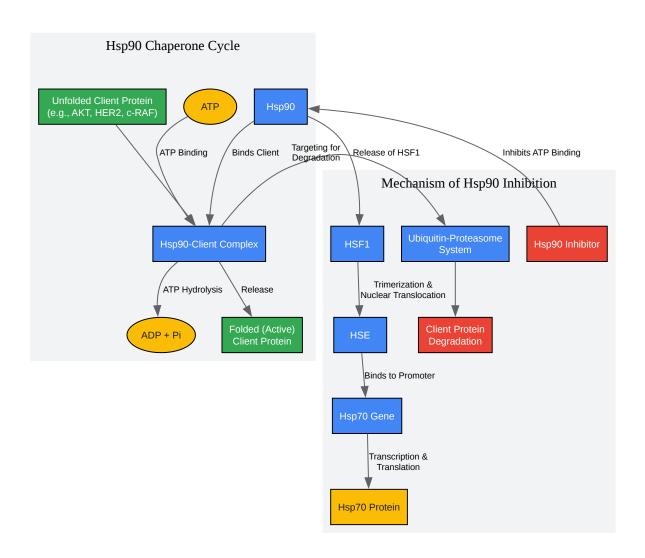












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